

edeine D compared to kasugamycin translation inhibition

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Compound Focus: Edeine D

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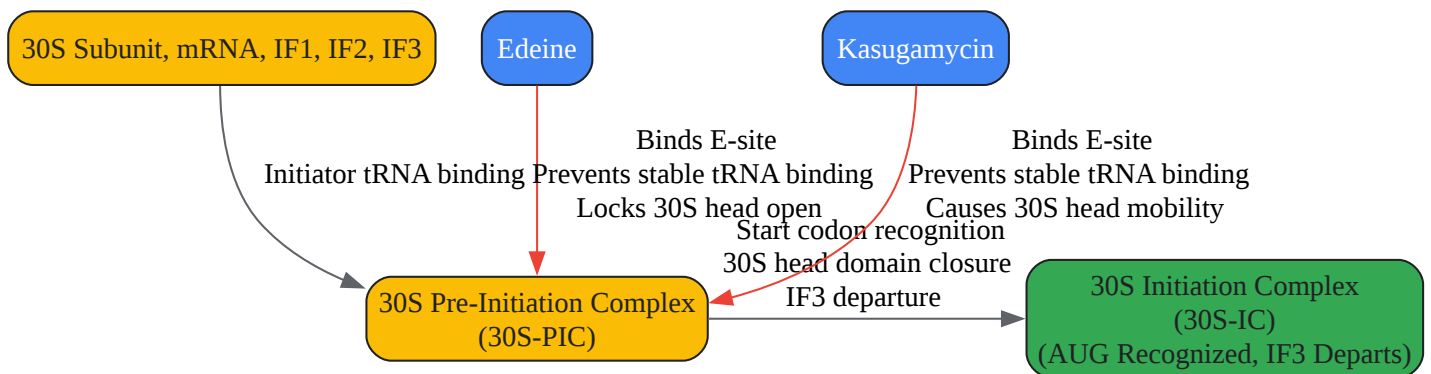
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Comparison of Edeine and Kasugamycin

Feature	Edeine	Kasugamycin
Chemical Class	Pentapeptide antibiotic [1]	Inositol-based aminoglycoside [2]
Primary Binding Site	E-site of the 30S ribosomal subunit [1]	E-site of the 30S ribosomal subunit [1]
Stage of Inhibition	Early steps of 30S pre-initiation complex (30S-PIC) formation [1]	Early steps of 30S pre-initiation complex (30S-PIC) formation [1]
Mechanistic Consequence	Prevents stable binding of the initiator tRNA (fMet-tRNA ^{fMet}) and start codon recognition [1].	Prevents stable binding of the initiator tRNA (fMet-tRNA ^{fMet}) and start codon recognition [1].
Effect on Ribosome Dynamics	Locks the 30S head domain in an open/conformation [1].	Induces mobility in the 30S head domain [1].
Effect on mRNA	Alters the path of mRNA through the A-, P-, and E-sites [1].	Alters the path of mRNA through the A-, P-, and E-sites [1].

Detailed Mechanistic Insights

The following diagram illustrates the distinct steps at which Edeine and Kasugamycin interrupt the formation of the 30S initiation complex, based on recent cryo-EM structures [1].



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Key Experimental Data and Protocols

The comparative mechanistic data primarily comes from a **2025 study** published in *Nature Communications* that employed high-resolution cryo-electron microscopy (cryo-EM) to visualize the interaction [1].

- **Experimental System:** The study used *E. coli* 30S ribosomal subunits, initiation factors (IF1, IF2, IF3), initiator fMet-tRNA^{fMet}, and an MF-mRNA (Met-Phe-mRNA) to reconstitute translation initiation complexes [1].
- **Sample Preparation:** The 30S initiation complexes were formed in the presence of each antibiotic (Kasugamycin, Edeine, or GE81112). The resulting complexes were then purified and vitrified for cryo-EM analysis [1].
- **Data Collection & Processing:** Single-particle cryo-EM data were collected. Advanced in-silico sorting techniques were used to separate and refine different populations of complexes. The structures of the 30S complexes with each antibiotic were resolved to high resolutions ranging from **2.0 Å to 2.9 Å**, allowing for precise visualization of antibiotic binding and their effects on ribosomal architecture [1].

It is worth noting that, in a different context, Kasugamycin has also been shown to **reduce mistranslation** caused by misacylated tRNAs in *Mycobacterium tuberculosis*, and in doing so, it can potentiate the effect of the antibiotic rifampicin and limit resistance emergence [3].

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References

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2. A Chemical-Genomic Screen of Neglected Antibiotics Reveals ... [pmc.ncbi.nlm.nih.gov]
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